

# Application Note: Protocol for AMOZ Detection by Competitive ELISA

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## Compound of Interest

Compound Name: AMOZ-CH-acid

Cat. No.: B12383108

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

The Enzyme-Linked Immunosorbent Assay (ELISA) is a powerful and widely used plate-based technique for detecting and quantifying a variety of analytes, including proteins, peptides, antibodies, and hormones.[1][2] Among the different ELISA formats, the competitive ELISA (also known as an inhibition ELISA) is particularly well-suited for the detection of small molecules, or haptens, such as the hypothetical analyte AMOZ.[3][4] This is because small molecules cannot be bound by two antibodies simultaneously, a requirement for the common sandwich ELISA format.[4]

This application note provides a detailed protocol for the quantitative detection of AMOZ using a competitive ELISA. This assay is a valuable tool in various research and drug development applications, including pharmacokinetics, pharmacodynamics, and therapeutic drug monitoring.

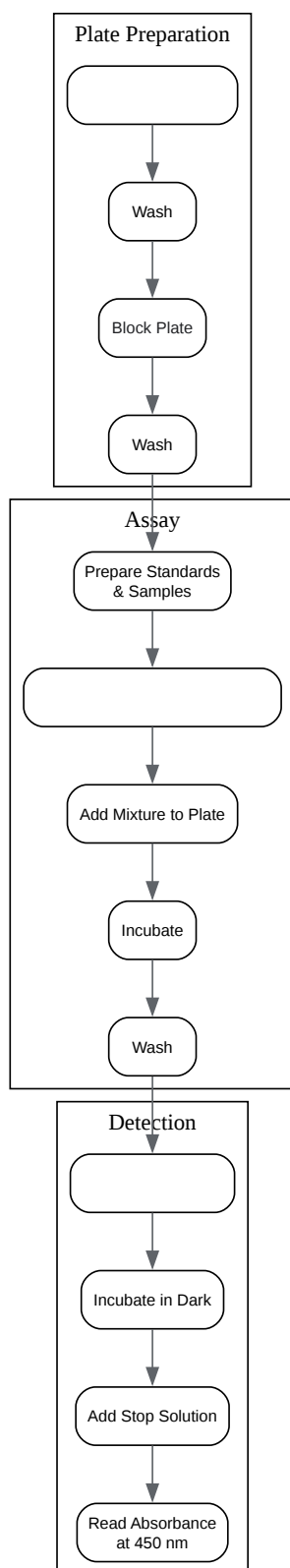
## Principle of the Competitive ELISA

The core principle of the competitive ELISA is the competition between the analyte of interest in the sample (unlabeled AMOZ) and a labeled AMOZ conjugate for a limited number of binding sites on a specific anti-AMOZ antibody that is pre-coated onto a microplate. The amount of labeled AMOZ conjugate that binds to the antibody is inversely proportional to the concentration of AMOZ in the sample. Therefore, a higher concentration of AMOZ in the sample will result in a weaker signal, and a lower concentration will produce a stronger signal.

The concentration of AMOZ in unknown samples is determined by comparing the signal to a standard curve generated with known concentrations of AMOZ.

## Visualization of the Assay Principle

The following diagram illustrates the principle of the competitive ELISA for AMOZ detection.



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## References

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